

Application Note: In Vitro Assay Development for C19H26CIN7O (Aminopurvalanol A)

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Compound of Interest

Compound Name: C19H26CIN7O

Cat. No.: B10986042

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Executive Summary & Mechanistic Grounding

C19H26CIN7O, universally known as Aminopurvalanol A, is a highly potent, cell-permeable purine derivative utilized extensively in oncology and cell cycle research[1]. As a Senior Application Scientist, I have designed this guide to establish robust, self-validating in vitro assays for this compound.

Aminopurvalanol A functions as an ATP-competitive inhibitor of Cyclin-Dependent Kinases (CDKs). CDKs are serine/threonine kinases that drive the cell cycle. By selectively occupying the ATP-binding pocket of CDK1, CDK2, and CDK5, Aminopurvalanol A prevents the phosphorylation of downstream regulatory proteins, such as the Retinoblastoma (Rb) protein[2]. In a physiological state, phosphorylated Rb releases E2F transcription factors to promote cell cycle progression. When inhibited by Aminopurvalanol A, Rb remains unphosphorylated, sequestering E2F and halting the cell cycle at the G2/M boundary, which ultimately triggers apoptosis at higher concentrations.

Pharmacological Profile & Quantitative Data

To establish a baseline for assay development, it is critical to understand the compound's potency across different targets. The table below summarizes the half-maximal inhibitory

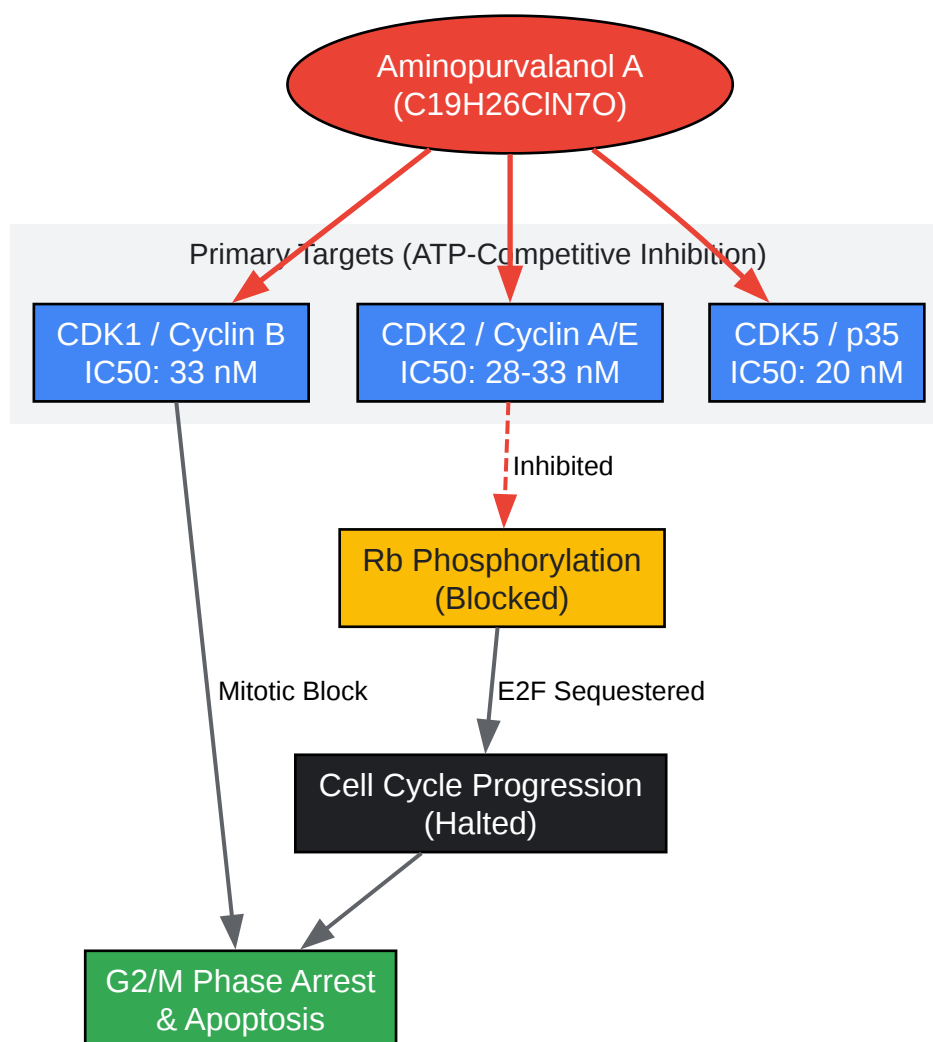
concentrations (

) and growth inhibition (

) values for Aminopurvalanol A.

Target / Cell Line	Assay Type	Potency (/)	Selectivity / Phenotype
CDK5 / p35	Cell-Free Kinase	20 nM	Primary Target[1]
CDK2 / Cyclin E	Cell-Free Kinase	28 nM	Primary Target[1]
CDK1 / Cyclin B	Cell-Free Kinase	33 nM	Primary Target[1]
ERK2	Cell-Free Kinase	3.1 µM	>90-fold selectivity over CDKs
KM12 (Colon Cancer)	Cell Proliferation	30 nM	Highly sensitive cell line[1]
IGROV1 (Ovarian)	Cell Proliferation	470 nM	Moderate sensitivity[1]
Cell Cycle Arrest	Flow Cytometry	1.25 µM	G2/M Boundary Blockade

Signaling Pathway Visualization



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Caption: Mechanism of Aminopurvalanol A: CDK inhibition prevents Rb phosphorylation, causing G2/M arrest.

Reagent Preparation & Physicochemical Properties

- Molecular Weight: 403.91 g/mol .
- Solubility: Soluble in DMSO up to 30 mg/mL[1].
- Storage: Store lyophilized solid at +4°C or -20°C. Aliquot DMSO stock solutions and store at -80°C to prevent freeze-thaw degradation,[3].

Expert Insight on Causality: Aminopurvalanol A is highly lipophilic. It is prone to precipitation in aqueous buffers. Always perform serial dilutions in 100% DMSO first, then perform a final 1:100 dilution into the aqueous assay buffer. Keeping the final DMSO concentration at $\leq 1\%$ (for biochemical assays) or $\leq 0.1\%$ (for cell-based assays) is critical to prevent solvent-induced cytotoxicity and artifactual data.

Protocol 1: Cell-Free Kinase Activity Assay (TR-FRET)

Causality & Assay Design: Time-Resolved Fluorescence Resonance Energy Transfer (TR-FRET) is chosen over traditional radiometric (

-ATP) assays because it eliminates radioactive waste, significantly reduces background autofluorescence via time-delayed reading, and provides a stable signal ideal for calculating precise

values.

Self-Validating System: This protocol includes a no-enzyme control (0% activity) and a vehicle control (100% activity) to calculate the Z'-factor. A Z'-factor > 0.5 validates the assay's robustness.

Step-by-Step Methodology:

- Buffer Preparation: Prepare Kinase Buffer containing 50 mM Tris-HCl (pH 7.5), 10 mM
 , 1 mM EGTA, 0.01% Brij-35, and 1 mM DTT.
 - Why
 ?
 is an obligate cofactor that coordinates ATP within the CDK active site^[4].
- Compound Dilution: Prepare a 10-point, 3-fold serial dilution of Aminopurvalanol A in 100% DMSO, starting at 1 mM. Transfer 100 nL to a 384-well low-volume plate (final top concentration: 10 μ M in 1% DMSO).

- Enzyme/Substrate Addition: Add 5 μL of a 2X mix containing recombinant CDK2/Cyclin A and biotinylated-Histone H1 peptide substrate[4].
- Reaction Initiation: Add 5 μL of 2X ATP to initiate the reaction.
 - Critical Parameter: The final ATP concentration must be set at its apparent (e.g., 10 μM). Because Aminopurvalanol A is an ATP-competitive inhibitor, operating at the ensures the measured accurately reflects the inhibitor's true affinity () without artificially inflating the value.
- Incubation: Seal the plate and incubate for 60 minutes at Room Temperature (RT).
- Detection: Add 10 μL of Stop/Detection Buffer containing EDTA (to chelate and halt the kinase reaction), Europium-labeled anti-phospho-Histone antibody, and Streptavidin-APC.
- Readout: Incubate for 30 minutes, then read on a TR-FRET compatible microplate reader (e.g., EnVision). Calculate the ratio of emission at 665 nm to 615 nm.

Protocol 2: Cell-Based Cell Cycle Analysis (Flow Cytometry)

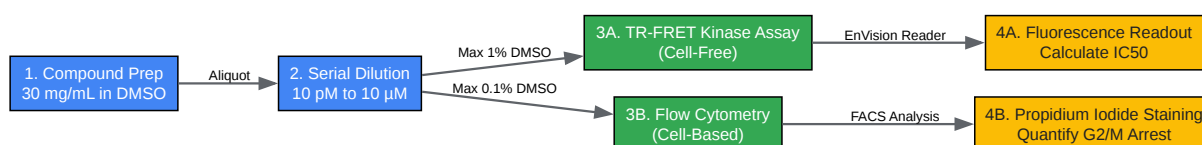
Causality & Assay Design: Propidium Iodide (PI) intercalates stoichiometrically into double-stranded DNA. By measuring PI fluorescence via flow cytometry, we can precisely quantify cellular DNA content (2N for G1 phase, 4N for G2/M phase). This directly validates Aminopurvalanol A's phenotypic mechanism of trapping cells at the G2/M boundary,[3].

Step-by-Step Methodology:

- Cell Seeding: Seed KM12 colon cancer cells at cells/well in a 6-well plate. Incubate overnight at 37°C, 5%

- **Compound Treatment:** Treat cells with Aminopurvalanol A at concentrations ranging from 0.1 μ M to 10 μ M (0.1% final DMSO) for 24 hours.
- **Harvesting:** Collect media (to retain apoptotic bodies), trypsinize the adherent cells, and pool them. Wash twice with ice-cold PBS.
 - **Expert Insight:** Keep cells strictly at 4°C from this point forward to halt cellular metabolism and lock the DNA profile.
- **Fixation:** Resuspend the cell pellet in 300 μ L cold PBS. Add the suspension dropwise into 700 μ L of ice-cold 100% ethanol while vortexing gently.
 - **Why dropwise?** This prevents cell clumping, ensuring the single-cell suspension required for accurate flow cytometry. Incubate at -20°C for at least 2 hours.
- **Staining:** Centrifuge to remove ethanol. Wash once with PBS. Resuspend in 500 μ L of FxCycle™ PI/RNase Staining Solution (50 μ g/mL PI, 100 μ g/mL RNase A).
 - **Why RNase A?** PI binds all nucleic acids. RNase A degrades RNA, ensuring the fluorescence signal is exclusively derived from DNA. Incubate for 30 minutes at RT in the dark.
- **Data Acquisition:** Analyze on a flow cytometer using a 488 nm or 532 nm laser. Ensure doublet discrimination (FSC-A vs. FSC-H) is applied during gating to prevent false 4N readings.

Experimental Workflow Visualization



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Caption: End-to-end workflow for Aminopurvalanol A in vitro assay development and validation.

Troubleshooting & Optimization

- **High Background in TR-FRET:** If the negative control shows high signal, the kinase reaction was not fully terminated. Ensure the Stop Buffer contains a sufficient molar excess of EDTA relative to the concentration in the kinase buffer.
- **Broad CVs in Flow Cytometry (Poor G1/G2 Peak Resolution):** This is typically caused by incomplete RNA digestion. Increase the RNase A incubation time to 45 minutes at 37°C. Additionally, verify that the flow cytometer's fluidics are stable and run the samples at a low flow rate to narrow the coefficient of variation (CV).

References

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